

Operational Guide: Disposal of Methyl 2-chloro-6-hydroxybenzoate[1]

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Compound of Interest

Compound Name: Methyl 2-chloro-6-hydroxybenzoate

CAS No.: 176750-70-2

Cat. No.: B2897460

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Chemical Identity & Immediate Hazard Profile

Before initiating any disposal workflow, verify the substance identity to ensure compatibility with halogenated waste streams.[1][2]

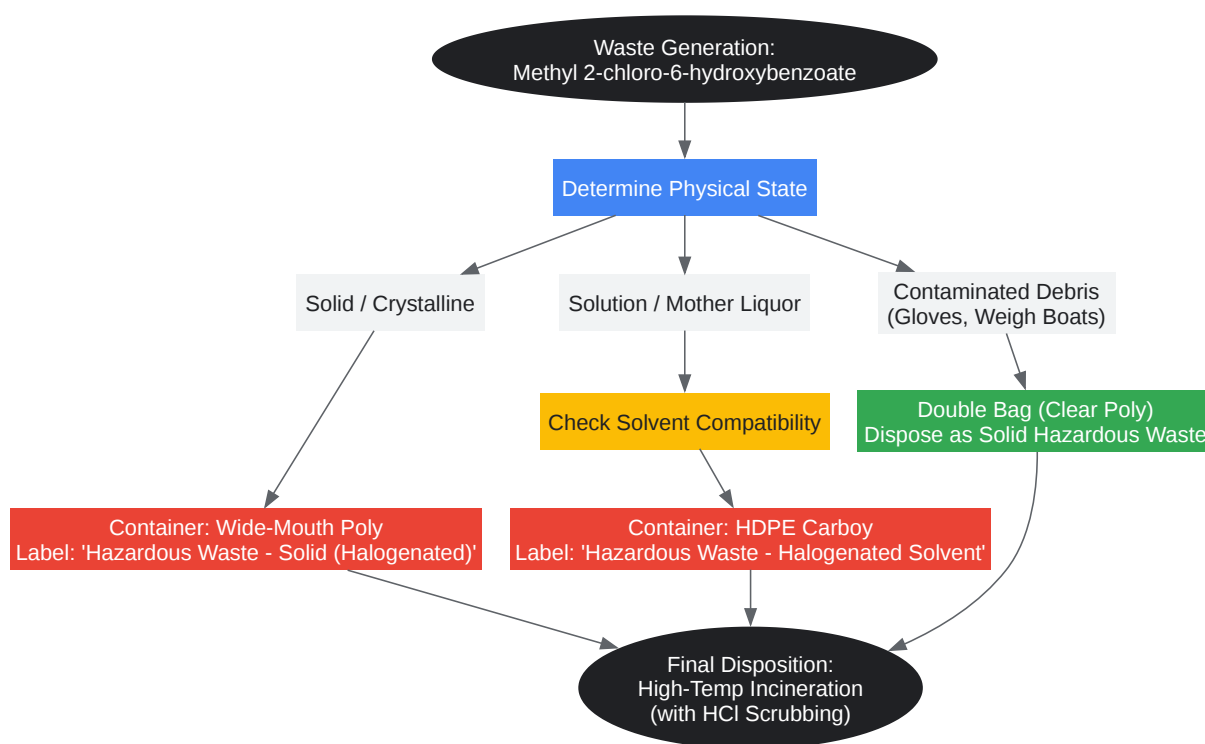
Parameter	Technical Detail
Chemical Name	Methyl 2-chloro-6-hydroxybenzoate
CAS Number	176750-70-2
Molecular Formula	C ₈ H ₇ ClO ₃
Physical State	Solid (Crystalline powder)
Primary Hazards	H315 (Skin Irritant), H319 (Eye Irritant), H335 (Respiratory Irritant)
Waste Class	Halogenated Organic (Non-RCRA Listed, but chemically hazardous)

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CRITICAL SAFETY STOP: This compound contains a Chlorine substituent. It MUST be segregated from non-halogenated organic waste streams. Failure to segregate halogenated waste can result in the rejection of bulk waste shipments by disposal facilities or damage to incinerators lacking appropriate acid-gas scrubbers.

Disposal Decision Logic (Workflow)

The following decision tree illustrates the segregation logic required for this specific compound.



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Figure 1: Decision logic for segregating **Methyl 2-chloro-6-hydroxybenzoate** waste streams based on physical state.^[1]

Detailed Disposal Protocols

Protocol A: Solid Waste (Pure Substance)

Use this for expired stocks, surplus solids, or failed synthesis cakes.^[1]

- Container Selection: Use a wide-mouth High-Density Polyethylene (HDPE) jar. Glass is acceptable but poses a breakage risk during transport.
- Labeling: Affix a hazardous waste tag immediately.^[2]
 - Constituents: Write "**Methyl 2-chloro-6-hydroxybenzoate**".
 - Hazard Checkbox: Mark "Toxic" and "Irritant".
 - Critical Note: Clearly write "HALOGENATED" on the tag.
- Transfer: Transfer the solid using a disposable spatula. Do not generate dust; perform this inside a chemical fume hood to mitigate inhalation risks (H335).
- Closure: Screw the cap tightly. Wipe the exterior with a damp paper towel (dispose of the towel as contaminated debris).

Protocol B: Liquid Waste (Solutions & Mother Liquors)

Use this for reaction mixtures or HPLC effluents containing the compound.

- Segregation: Do NOT pour into the general "Organic Solvents" carboy.
- Compatibility Check: Ensure the solution does not contain strong oxidizers or reactive metals, which could react with the halogenated ester.
- Collection: Pour into the designated "Halogenated Waste" carboy.
 - Why? When halogenated compounds are incinerated, they generate hydrogen chloride (HCl) gas.^[1] Facilities must use specific incinerators equipped with caustic scrubbers to neutralize this acid gas. Mixing this with non-halogenated waste forces the entire volume to be treated as halogenated, significantly increasing disposal costs and environmental impact [1].^[1]
- Documentation: Log the volume and concentration on the carboy's accumulation log sheet.

Protocol C: Contaminated Debris (P-Listed vs. Trace)

Use this for gloves, weigh boats, and paper towels.[1]

- Regulatory Distinction: **Methyl 2-chloro-6-hydroxybenzoate** is not a P-listed (acutely toxic) waste under US EPA RCRA regulations [2]. Therefore, empty containers can theoretically be triple-rinsed and discarded.[1]
- Lab Best Practice: Despite regulatory allowances, the safest protocol for research environments is to treat all gross contamination as hazardous.
- Action: Place gloves and weigh boats into a clear polyethylene bag. Seal the bag with tape and place it inside the solid hazardous waste drum.

Scientific Rationale & Mechanism

The "Halogen Rule" in Waste Management

The presence of the chlorine atom on the benzene ring (C-Cl bond) dictates the disposal pathway. Unlike simple esters (e.g., Methyl Benzoate) which burn cleanly to CO₂ and H₂O, **Methyl 2-chloro-6-hydroxybenzoate** undergoes the following combustion reaction:

Causality of Segregation:

- Corrosion Risk: The HCl gas generated is highly corrosive to standard incinerator linings.
- Environmental Compliance: Release of HCl is strictly regulated. Dedicated halogenated waste incinerators use a quenching step (usually sodium hydroxide spray) to convert HCl into harmless NaCl (table salt) before exhaust release.
- Cost Control: Halogenated waste disposal typically costs 2-3x more than non-halogenated waste.[2] Segregation minimizes the volume of the expensive stream [3].

Chemical Stability & Reactivity

The "hydroxy" (phenol) group at position 6 introduces weak acidity. While not corrosive enough to warrant a D002 waste code (pH < 2), it can react with strong bases.[1]

- Avoid: Mixing with strong alkaline waste streams (e.g., NaOH solutions), as this will hydrolyze the ester and deprotonate the phenol, potentially generating heat or unexpected

solubility changes.[1]

Emergency Spill Procedures

If a spill occurs outside the fume hood:

- Isolate: Evacuate the immediate area if dust is airborne.[3][4]
- PPE: Wear nitrile gloves, lab coat, and safety goggles.[1] If powder is fine/dusty, an N95 or P100 respirator is recommended.[1]
- Neutralization: Not required for this compound.
- Cleanup:
 - Solids: Do not dry sweep (creates dust). Cover with wet paper towels to dampen, then scoop into a bag.
 - Liquids: Absorb with vermiculite or a universal spill pad.
- Disposal: Label the debris bag as "Debris contaminated with **Methyl 2-chloro-6-hydroxybenzoate**" and process as Solid Halogenated Waste.

References

- University of Illinois Urbana-Champaign (DRS).Halogenated Organic Liquids - Standard Operating Procedure. [[Link](#)]
- US Environmental Protection Agency (EPA).Defining Hazardous Waste: Listed, Characteristic and Mixed Radiological Wastes. [[Link](#)][1]
- Temple University (EHRS).Halogenated Solvents in Laboratories - Chemical Waste Guideline. [[Link](#)][2]

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Sources

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- [2. campusoperations.temple.edu \[campusoperations.temple.edu\]](https://campusoperations.temple.edu)
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